

Perfluorononane Technical Support Center: Laboratory Handling and Safety

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Compound of Interest

Compound Name: Perfluorononane

Cat. No.: B1297839

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and use of **perfluorononane** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **perfluorononane** and what are its common laboratory applications?

A1: **Perfluorononane** (C₉F₂₀) is a perfluorocarbon, a chemically inert and thermally stable liquid.^{[1][2]} In the laboratory, it can be used as a solvent, a heat transfer fluid, or as a component in emulsions.^[3] Its high gas-dissolving capacity also makes it useful in certain biological and medical research applications, including as a contrast agent in magnetic resonance imaging (MRI).^{[1][4]}

Q2: What are the primary health hazards associated with **perfluorononane**?

A2: While **perfluorononane** itself is considered to have low toxicity, it is part of the broader group of per- and polyfluoroalkyl substances (PFAS), which are known for their persistence in the environment and potential health risks.^{[5][6]} The primary concerns with PFAS compounds, including the related perfluorononanoic acid (PFNA), are potential reproductive and developmental effects, liver and kidney toxicity, and impacts on the immune system with prolonged exposure.^{[7][8][9][10]} Animal studies on related compounds have shown various adverse health effects, but direct, acute toxicity data for **perfluorononane** in humans is limited.^[11]

Q3: What personal protective equipment (PPE) is required when handling **perfluorononane**?

A3: Standard laboratory PPE is required to minimize exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves, such as nitrile.
- Body Protection: A lab coat. It is crucial to handle **perfluorononane** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any vapors.[12][13]

Q4: How should **perfluorononane** be stored in the lab?

A4: **Perfluorononane** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[12][13] Keep it away from heat and sources of ignition.[13]

Q5: What is the proper disposal method for **perfluorononane** waste?

A5: **Perfluorononane** waste is considered hazardous and must be disposed of according to institutional and local regulations for chemical waste.[14][15] Common disposal methods for PFAS waste include high-temperature incineration, placement in a hazardous waste landfill, or deep well injection.[14][15][16][17] Do not dispose of **perfluorononane** down the drain.

Troubleshooting Guides

Scenario 1: Accidental Spill of Perfluorononane

Problem	Immediate Action	Cleanup Procedure	Waste Disposal
Small Spill (<100 mL) in a fume hood	1. Alert others in the area. 2. Ensure fume hood is operational. 3. Wear appropriate PPE (gloves, goggles, lab coat).	1. Contain the spill with absorbent materials (e.g., chemical absorbent pads, vermiculite, or sand), starting from the outside and working inwards. [18][19][20] 2. Carefully collect the absorbed material using non-sparking tools. 3. Place the collected material into a labeled, sealed container for hazardous waste. [19] 4. Decontaminate the spill area with soap and water. [21]	1. Dispose of the sealed container and any contaminated PPE as hazardous chemical waste according to your institution's guidelines. [14][15]
Large Spill (>100 mL) or spill outside a fume hood	1. Immediately alert everyone in the laboratory and evacuate the area. [21][22] 2. If the spill is flammable or volatile, eliminate all ignition sources. [20] 3. Close the laboratory doors to contain vapors. 4. Contact your institution's Environmental Health and Safety (EHS) department or	1. Do not attempt to clean up a large spill yourself. [19] 2. Wait for trained emergency personnel to arrive and follow their instructions.	1. The EHS or emergency response team will manage the disposal of the spilled material and contaminated items.

emergency response

team.[\[22\]](#)

Scenario 2: Accidental Exposure to Perfluorononane

Type of Exposure	Immediate First Aid Measures	Follow-up Action
Skin Contact	1. Immediately remove contaminated clothing.2. Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes. [12]	1. Seek medical attention if irritation or other symptoms develop.
Eye Contact	1. Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [12] 2. Remove contact lenses if present and easy to do so.	1. Seek immediate medical attention.
Inhalation	1. Move the affected person to fresh air immediately. [12] 2. If the person is not breathing, give artificial respiration.	1. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting.2. Rinse the mouth with water.3. If the person is conscious, have them drink plenty of water.	1. Seek immediate medical attention.

Quantitative Data

Physical and Chemical Properties of **Perfluorononane**

Property	Value
CAS Number	375-96-2
Molecular Formula	C9F20
Molecular Weight	488.06 g/mol [2][23]
Appearance	Colorless liquid[12]
Density	1.799 g/mL at 25 °C[2]
Boiling Point	125-126 °C[1][2]
Melting Point	-16 °C[1][12]
Refractive Index	1.276 (at 20 °C)[2]
Solubility	Immiscible with water[1]

Experimental Protocols

Protocol: Use of **Perfluorononane** as a Solvent for a Non-polar Reaction

This protocol outlines the general steps for using **perfluorononane** as a solvent in a laboratory reaction.

Materials:

- **Perfluorononane**
- Reactants
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Heating mantle or oil bath

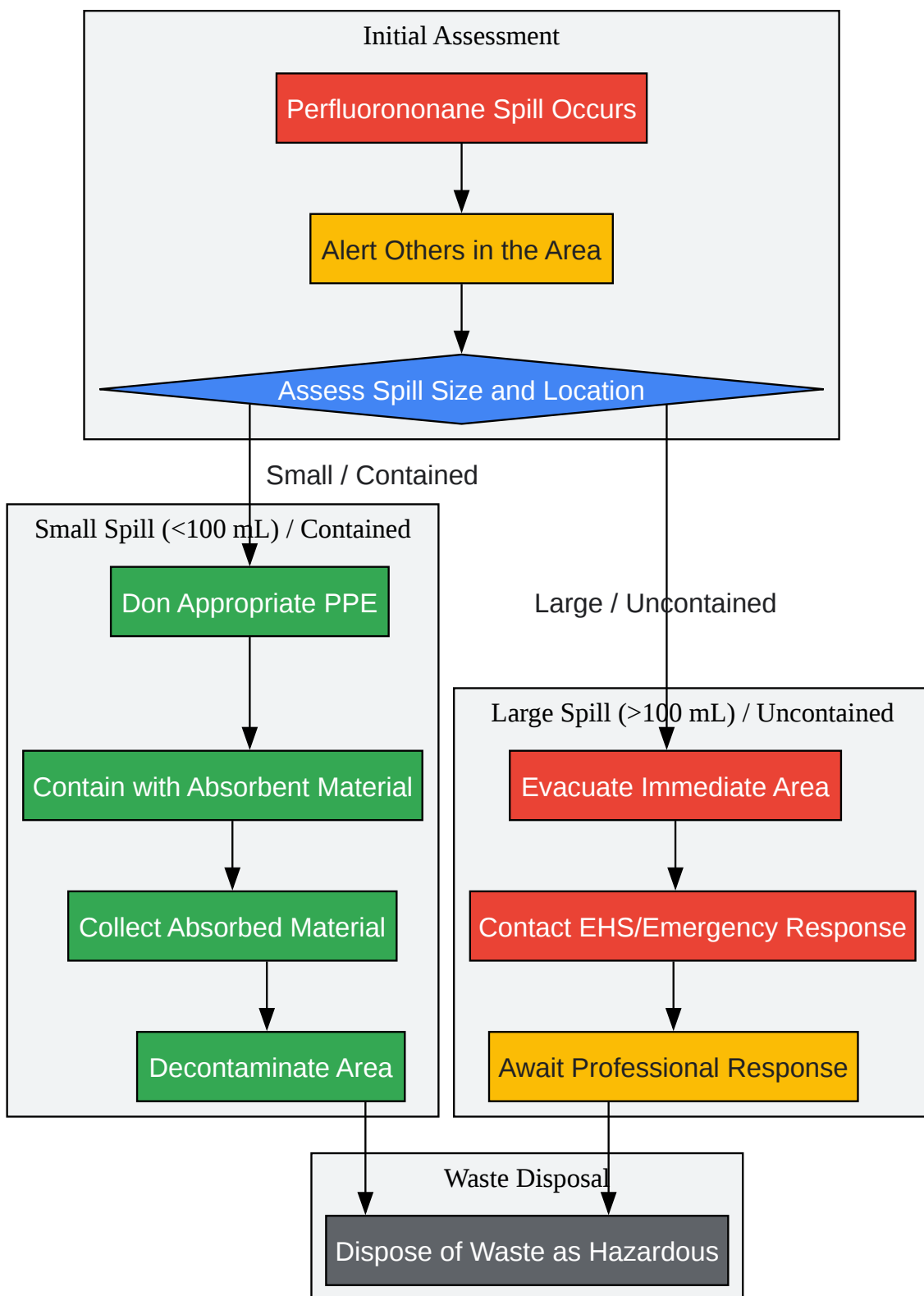
- Appropriate work-up and purification equipment (e.g., separatory funnel, rotary evaporator, chromatography supplies)
- Personal Protective Equipment (PPE)

Procedure:

- Reaction Setup:
 - Set up the reaction apparatus in a chemical fume hood.
 - Ensure all glassware is dry.
 - Add the reactants and a magnetic stir bar to the round-bottom flask.
- Solvent Addition:
 - Under an inert atmosphere if required, add the desired volume of **perfluorononane** to the reaction flask.
- Reaction Conditions:
 - Attach the condenser to the flask.
 - Begin stirring the reaction mixture.
 - If heating is required, place the flask in a heating mantle or oil bath and bring it to the desired temperature.
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS, NMR).
- Work-up and Purification:
 - Once the reaction is complete, cool the flask to room temperature.
 - Isolate the product from the **perfluorononane** solvent. This may involve:
 - Direct removal of the solvent under reduced pressure if the product is non-volatile.

- Extraction with a solvent in which the product is soluble but **perfluorononane** is not.
- Purify the product using standard laboratory techniques such as chromatography or recrystallization.
- Waste Disposal:
 - Collect all **perfluorononane**-containing waste in a designated hazardous waste container.
 - Dispose of the waste according to institutional guidelines.

Mandatory Visualizations



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